

An In-Depth Technical Guide to the Safety Data of 1-Tetradecanol

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Compound of Interest

Compound Name: 1-Tetradecanol-d2

CAS No.: 169398-02-1

Cat. No.: B575270

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Disclaimer: Specific safety data for **1-Tetradecanol-d2** is not readily available. The following information is based on the Safety Data Sheet (SDS) for the non-deuterated parent compound, 1-Tetradecanol (CAS No. 112-72-1). While the chemical and physical properties are expected to be very similar, the toxicological properties of the deuterated compound may vary. This guide should be used as a reference, and appropriate laboratory safety practices should always be followed.

Chemical Identification and Physical Properties

1-Tetradecanol, also known as myristyl alcohol, is a straight-chain saturated fatty alcohol. It is a white, waxy solid at room temperature and is practically insoluble in water but soluble in organic solvents like diethyl ether and slightly soluble in ethanol.

Table 1: Physical and Chemical Properties of 1-Tetradecanol

Property	Value	Reference
Molecular Formula	C14H30O	
Molecular Weight	214.39 g/mol	
Appearance	White waxy solid / flakes	
Melting Point	38 °C (100 °F; 311 K)	
Boiling Point	>260 °C	
Density	0.824 g/cm ³	
Flash Point	Information not consistently available	
Solubility	Insoluble in water; Soluble in diethyl ether; Slightly soluble in ethanol	
Vapor Pressure	Information not available	

Hazard Identification and GHS Classification

1-Tetradecanol is considered hazardous by the OSHA Hazard Communication Standard. The primary hazards are serious eye irritation and toxicity to aquatic life.

Table 2: GHS Hazard Classification for 1-Tetradecanol

Hazard Class	Category	Hazard Statement
Serious Eye Irritation	2A	H319: Causes serious eye irritation
Acute Aquatic Hazard	2	H401: Toxic to aquatic life
Chronic Aquatic Hazard	1	H410: Very toxic to aquatic life with long lasting effects

Signal Word: Warning

Hazard Pictograms:

-  alt text

(GHS07)

-  alt text

(GHS09)

Toxicological Information

The toxicological properties of 1-tetradecanol have not been thoroughly investigated. However, like other fatty alcohols, it is reported to have very low acute toxicity.

Table 3: Summary of Toxicological Data for 1-Tetradecanol

Endpoint	Species	Route	Value	Classification	Reference
LD50	Rat	Oral	>5000 mg/kg	Not classified as harmful by ingestion	
LD50	Rabbit	Skin	>5 g/kg	Not specified	
Eye Irritation	Rabbit	Draize test	500 mg	Mild irritant	
Skin Irritation	Human	Patch test	75 mg/3d	Moderate irritant	
Carcinogenicity	Not listed	Not applicable	Not identified as a carcinogen by IARC, NTP, or OSHA	Not classified	
Mutagenicity/Genotoxicity	In vitro/In vivo	Not specified	Negative findings	Low hazard	

Potential Health Effects:

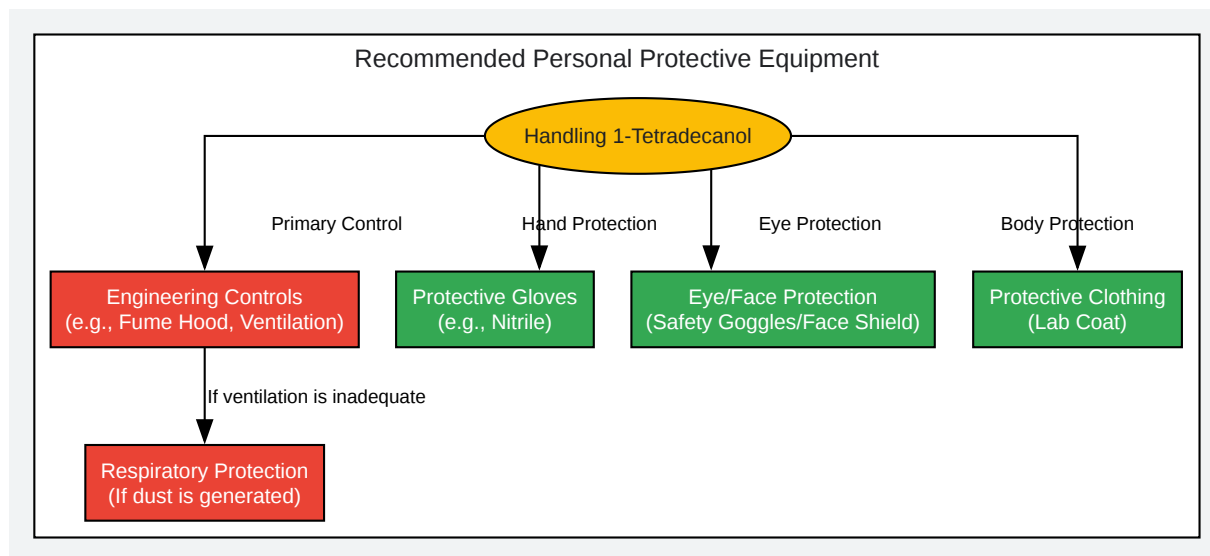
- **Inhalation:** May cause respiratory tract irritation. Inhalation of vapors may lead to drowsiness and dizziness.
- **Skin Contact:** May cause skin irritation after prolonged or repeated exposure, resulting in redness and swelling.
- **Eye Contact:** Causes serious eye irritation, which can lead to inflammation with prolonged contact.
- **Ingestion:** Not classified as harmful by ingestion, but may cause gastrointestinal irritation.

Experimental Protocols

The Safety Data Sheets for 1-tetradecanol do not provide detailed experimental protocols. The toxicological data cited are based on standardized tests, such as those established by the Organisation for Economic Co-operation and Development (OECD). For example, genotoxicity was assessed in an in vivo study according to OECD guideline 474. The Draize test is a standardized method for assessing eye and skin irritation.

Handling, Storage, and Emergency Procedures

Personal Protective Equipment (PPE): The following diagram outlines the recommended personal protective equipment when handling 1-Tetradecanol.



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Caption: Recommended Personal Protective Equipment for handling 1-Tetradecanol.

Spill Response Protocol: In the event of a spill, the following workflow should be initiated to ensure safety and proper cleanup.

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